

Technical Support Center: Analysis of ^{15}N -UMP in Biological Samples

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Compound of Interest

Compound Name: *Uridine 5'-monophosphate- $^{15}\text{N}_2$*

Cat. No.: *B12407899*

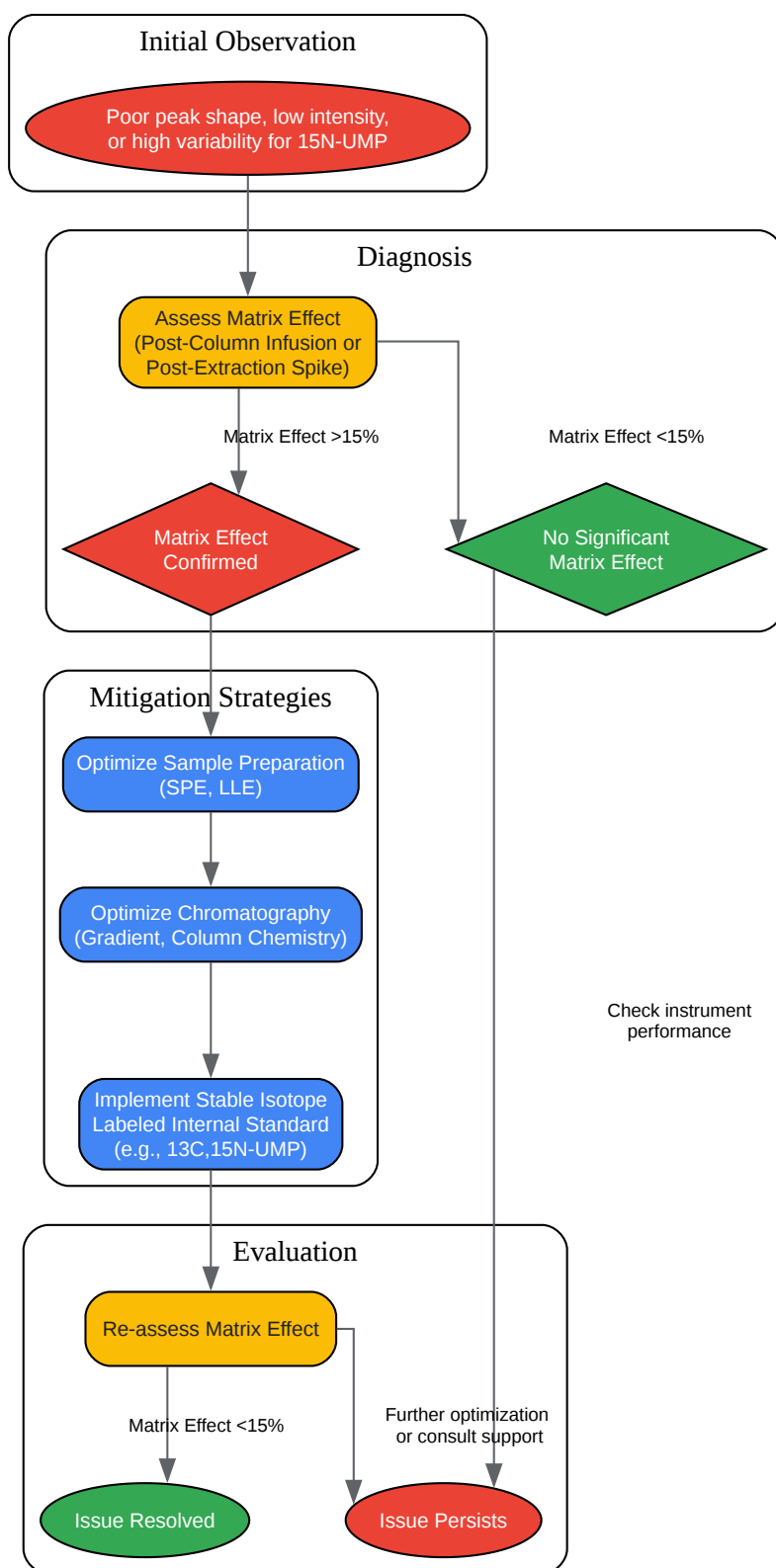
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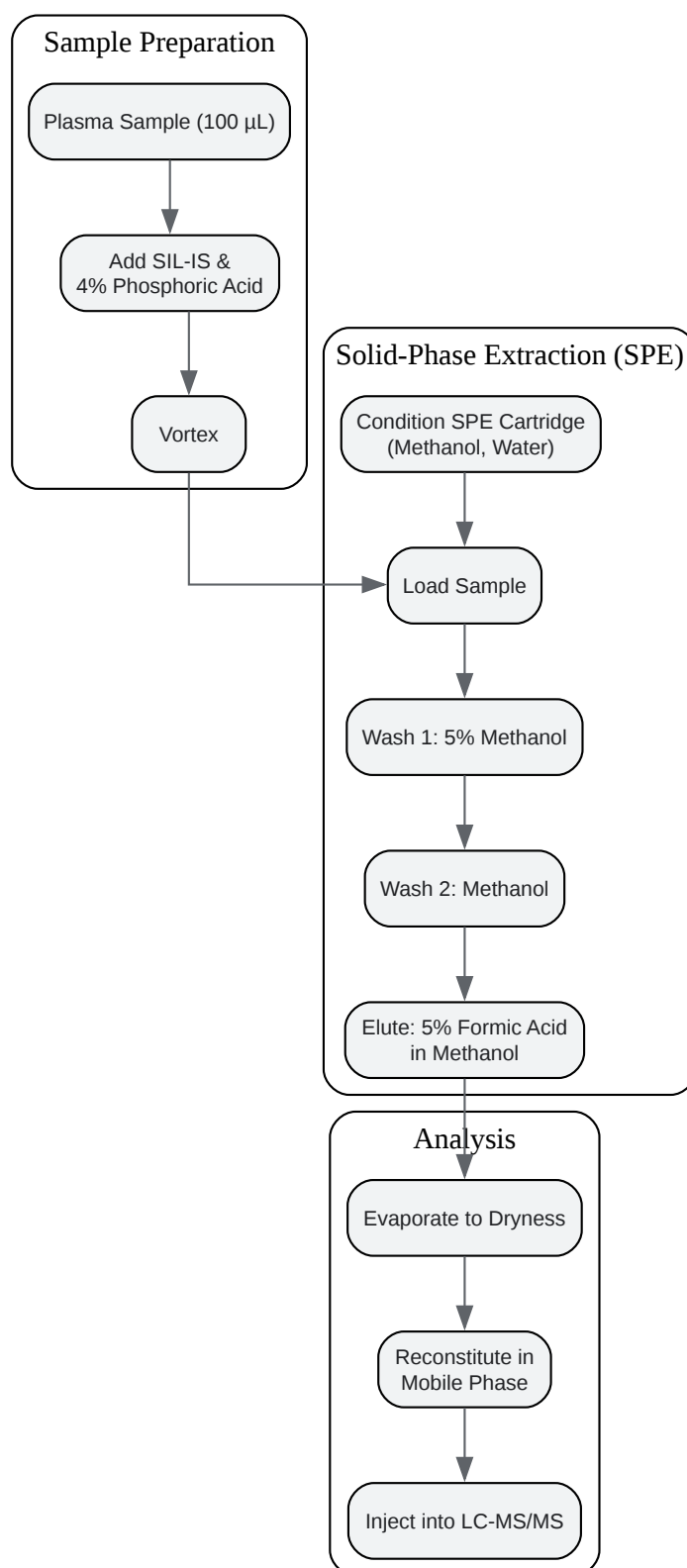
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the quantification of ^{15}N -Uridine Monophosphate (^{15}N -UMP) in biological samples. Our resources are designed to help you address common challenges, particularly those related to matrix effects in LC-MS/MS analysis.

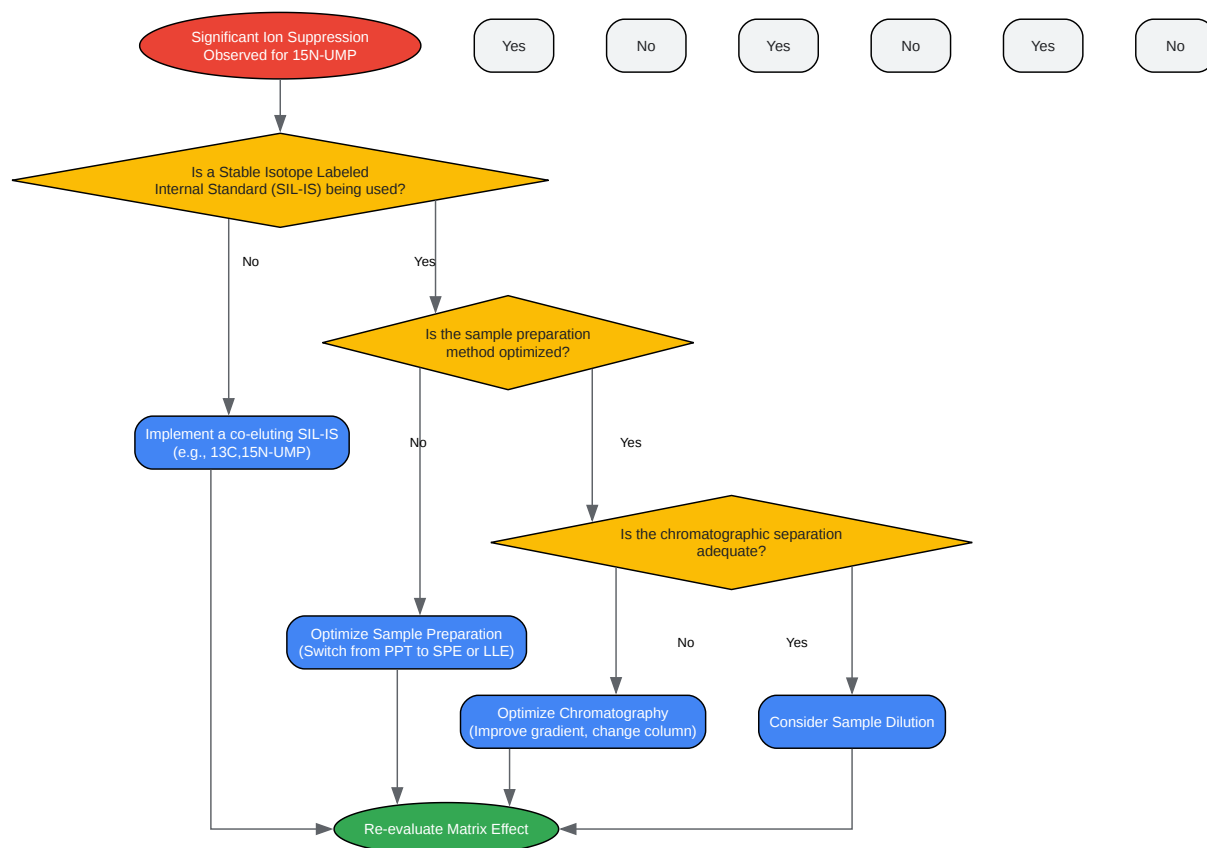
Troubleshooting Guides

Problem: Poor Peak Shape, Low Signal Intensity, or High Signal Variability for ^{15}N -UMP

This is a common issue often indicative of matrix effects, where co-eluting endogenous components from the biological sample interfere with the ionization of ^{15}N -UMP, leading to ion suppression or enhancement. Follow this workflow to diagnose and mitigate the problem.







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